

# Dealing with contamination issues in LC-MS analysis of ibuprofen

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## Compound of Interest

Compound Name: (S)-(+)-Ibuprofen-d3

Cat. No.: B1507591

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## Technical Support Center: Ibuprofen LC-MS Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address contamination issues encountered during the Liquid Chromatography-Mass Spectrometry (LC-MS) analysis of ibuprofen.

### Troubleshooting Guides

This section provides a systematic approach to identifying and resolving common contamination issues.

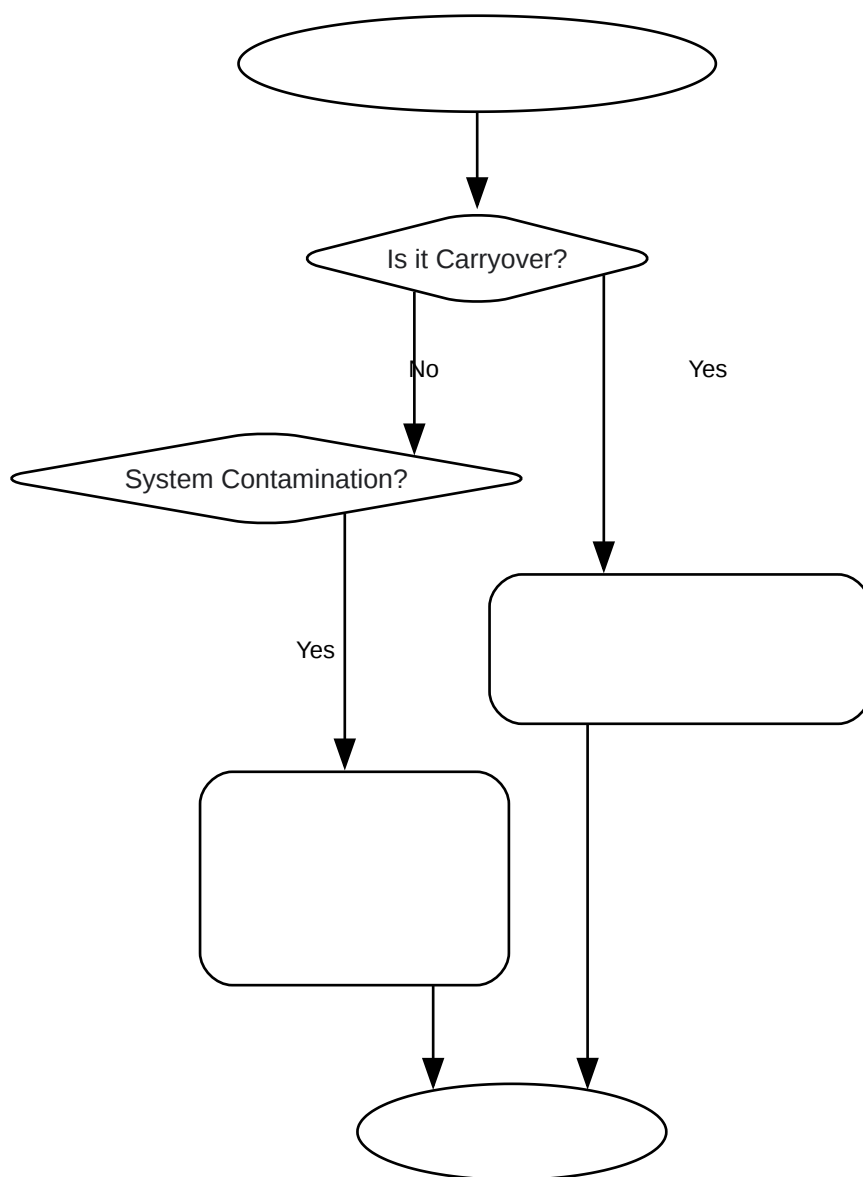
### Issue 1: Ghost Peaks Observed in Blank Injections

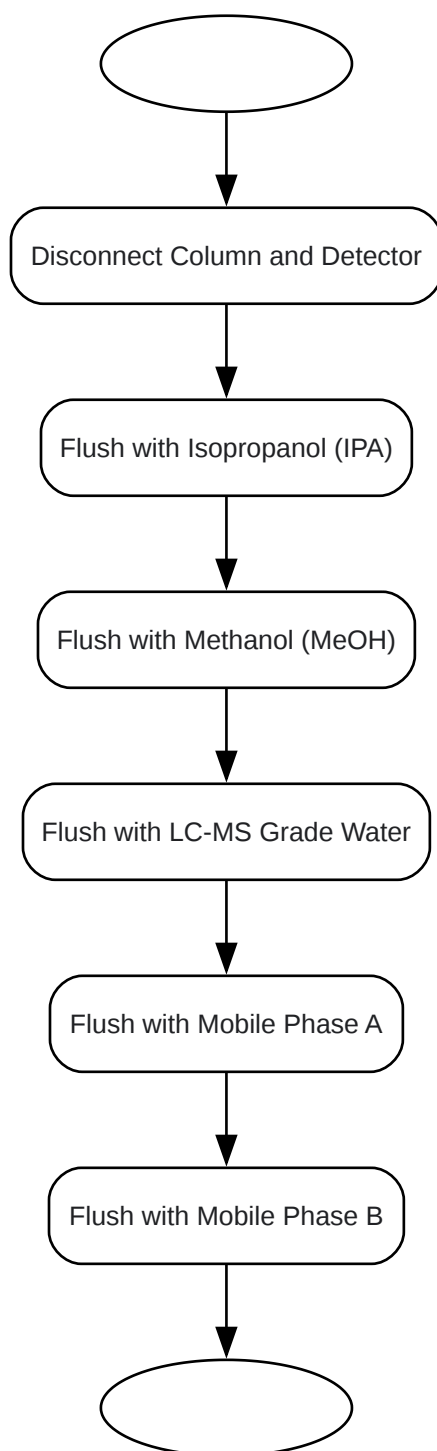
Question: I am seeing a peak corresponding to ibuprofen in my blank injections. What is the likely source of this contamination, and how can I resolve it?

Answer:

A peak corresponding to ibuprofen in a blank injection, often referred to as a "ghost peak," is a common issue that typically points to carryover from a previous high-concentration sample or contamination within the LC-MS system.<sup>[1][2][3][4][5]</sup> The troubleshooting process involves systematically isolating and eliminating potential sources of contamination.

Troubleshooting Workflow:





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## References

- 1. halocolumns.com [halocolumns.com]
- 2. academicstrive.com [academicstrive.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. researchgate.net [researchgate.net]
- 5. wyatt.com [wyatt.com]
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